

2,2,6-Trimethyloctane: A Review of Health and Safety Information

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Compound of Interest

Compound Name: 2,2,6-Trimethyloctane

Cat. No.: B3054812

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of publicly available health and safety information for **2,2,6-trimethyloctane**. It is intended for informational purposes for a technical audience and should not be substituted for a formal risk assessment or a comprehensive Safety Data Sheet (SDS). For detailed and substance-specific guidance, always refer to the manufacturer's SDS.

Introduction

2,2,6-Trimethyloctane is a branched-chain alkane with the molecular formula $C_{11}H_{24}$. It is a colorless liquid with a characteristic strong odor and is classified as a flammable liquid. While specific toxicological data for this compound is limited in publicly accessible literature, this guide synthesizes the available information on its physical and chemical properties, general safety and handling procedures, and first-aid measures. The lack of detailed experimental health effects data underscores the need for careful handling and adherence to general laboratory safety protocols.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,2,6-trimethyloctane** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions and for implementing appropriate safety measures.

Property	Value
Molecular Formula	C ₁₁ H ₂₄
Molecular Weight	156.31 g/mol
Appearance	Colorless liquid
Odor	Strong
Boiling Point	172.3 °C to 174 °C at 760 mmHg[1][2]
Flash Point	52.7 °C[1][2]
Density	0.7349 to 0.742 g/cm ³ [1][2]
Vapor Pressure	1.78 mmHg at 25 °C[2]
Refractive Index	1.4134 to 1.416[1][2]

Health and Safety Information

Detailed toxicological studies on **2,2,6-trimethyloctane**, such as oral, dermal, and inhalation toxicity (LD50/LC50), are not readily available in the public domain. Safety data sheets for this compound often state "no data available" for specific health hazard classifications. However, based on its classification as a flammable liquid and general knowledge of similar hydrocarbons, the following precautions are advised.

GHS Classification

The globally Harmonized System of Classification and Labelling of Chemicals (GHS) classification for **2,2,6-trimethyloctane** is primarily as a Flammable Liquid, Category 3. This indicates that it is a liquid with a flash point of ≥ 23 °C and ≤ 60 °C. Other specific health hazard classifications are not well-established.

Hazard and Precautionary Statements

Based on its flammability, the following general hazard and precautionary statements apply:

Type	Statement
Hazard Statement	H226: Flammable liquid and vapor.
Precautionary Statement (Prevention)	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P233: Keep container tightly closed. P240: Ground and bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment. P242: Use only non-sparking tools. P243: Take action to prevent static discharges. P280: Wear protective gloves/protective clothing/eye protection/face protection.
Precautionary Statement (Response)	P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P370+P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.
Precautionary Statement (Storage)	P403+P235: Store in a well-ventilated place. Keep cool.
Precautionary Statement (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

Specific experimental protocols for the toxicological assessment of **2,2,6-trimethyloctane** are not available in the reviewed literature. For general guidance on the toxicological testing of hydrocarbons, researchers should refer to established OECD (Organisation for Economic Co-operation and Development) guidelines for chemical testing. These guidelines provide standardized procedures for assessing various endpoints, including:

- Acute Oral Toxicity: OECD Test Guideline 420, 423, or 425
- Acute Dermal Toxicity: OECD Test Guideline 402

- Acute Inhalation Toxicity: OECD Test Guideline 403
- Skin Irritation/Corrosion: OECD Test Guideline 404
- Eye Irritation/Corrosion: OECD Test Guideline 405

Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **2,2,6-trimethyloctane**.

Handling

- Handle in a well-ventilated area or under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.
- Keep away from ignition sources such as heat, sparks, and open flames.
- Use non-sparking tools and take precautionary measures against static discharge.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Store away from heat and direct sunlight.

First-Aid Measures

In case of exposure to **2,2,6-trimethyloctane**, the following first-aid measures are recommended. Seek medical attention if symptoms persist.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Flammable liquid. Vapors are heavier than air and may travel to a source of ignition and flash back.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Logical Workflow for Chemical Spill Response

The following diagram illustrates a general workflow for responding to a chemical spill, which is applicable to **2,2,6-trimethyloctane**.



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A generalized workflow for responding to a chemical spill.

Conclusion

While **2,2,6-trimethyloctane** has established physical and chemical properties, there is a significant lack of publicly available, detailed toxicological data. It is classified as a flammable liquid and should be handled with the appropriate precautions to avoid ignition and exposure. The information provided in this guide is based on general principles of chemical safety and the limited data available for this specific compound. Researchers, scientists, and drug development professionals should exercise caution, adhere to standard laboratory safety practices, and consult the manufacturer's Safety Data Sheet before handling **2,2,6-trimethyloctane**.

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References

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- To cite this document: BenchChem. [2,2,6-Trimethyloctane: A Review of Health and Safety Information]. BenchChem, [2025]. [Online PDF]. Available at:

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